

LYN-1604 dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: LYN-1604 dihydrochloride

Cat. No.: B2356387

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LYN-1604 Dihydrochloride Technical Support Center

This technical support center provides essential information on the stability and storage of **LYN-1604 dihydrochloride**, a potent UNC-51-like kinase 1 (ULK1) activator. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable, reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **LYN-1604 dihydrochloride** powder?

A1: **LYN-1604 dihydrochloride** powder is stable when stored under appropriate conditions. For long-term storage, it is recommended to keep the powder at -20°C for up to 3 years.^{[1][2][3]} For shorter periods, storage at 4°C is acceptable for up to 2 years.^{[3][4]}

Q2: How should I store **LYN-1604 dihydrochloride** after dissolving it in a solvent?

A2: The stability of **LYN-1604 dihydrochloride** in solution is dependent on the storage temperature. For optimal stability, store stock solutions at -80°C; they can be stable for up to one year at this temperature.^{[1][2]} If storing at -20°C, the solution should be used within one month.^{[2][5][6]} To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials.^[6]

Q3: My **LYN-1604 dihydrochloride** solution appears to have precipitated. What should I do?

A3: Precipitation can occur if the solution is not prepared or stored correctly. If you observe precipitation, gentle warming and sonication can be used to help redissolve the compound.^[1]^[6] Ensure that you are using a suitable solvent and that the concentration does not exceed the solubility limit. For in vivo formulations, it is recommended to prepare the solution fresh on the day of use.^[6]

Q4: What solvents are recommended for dissolving **LYN-1604 dihydrochloride**?

A4: **LYN-1604 dihydrochloride** is soluble in several common laboratory solvents. It is soluble in DMSO, with a solubility of at least 25 mg/mL.^[1] It is also soluble in ethanol to at least 10 mM. For in vivo studies, a common formulation is a mixture of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, which can achieve a concentration of 2 mg/mL.^[1]

Q5: Are there any specific handling precautions I should take?

A5: Yes, standard laboratory safety practices should be followed. Avoid inhalation of the powder and contact with skin and eyes.^[5] Use the compound in a well-ventilated area.^[5] For solutions, especially those in DMSO, be aware that DMSO can facilitate the absorption of substances through the skin.

Stability and Storage Data

Solid Form Stability

Storage Temperature	Duration
-20°C	3 years ^[1] ^[2] ^[3]
4°C	2 years ^[3] ^[4]

In-Solvent Stability

Storage Temperature	Duration
-80°C	Up to 1 year ^[1] ^[2]
-20°C	1 month ^[2] ^[5] ^[6]

Troubleshooting Guide

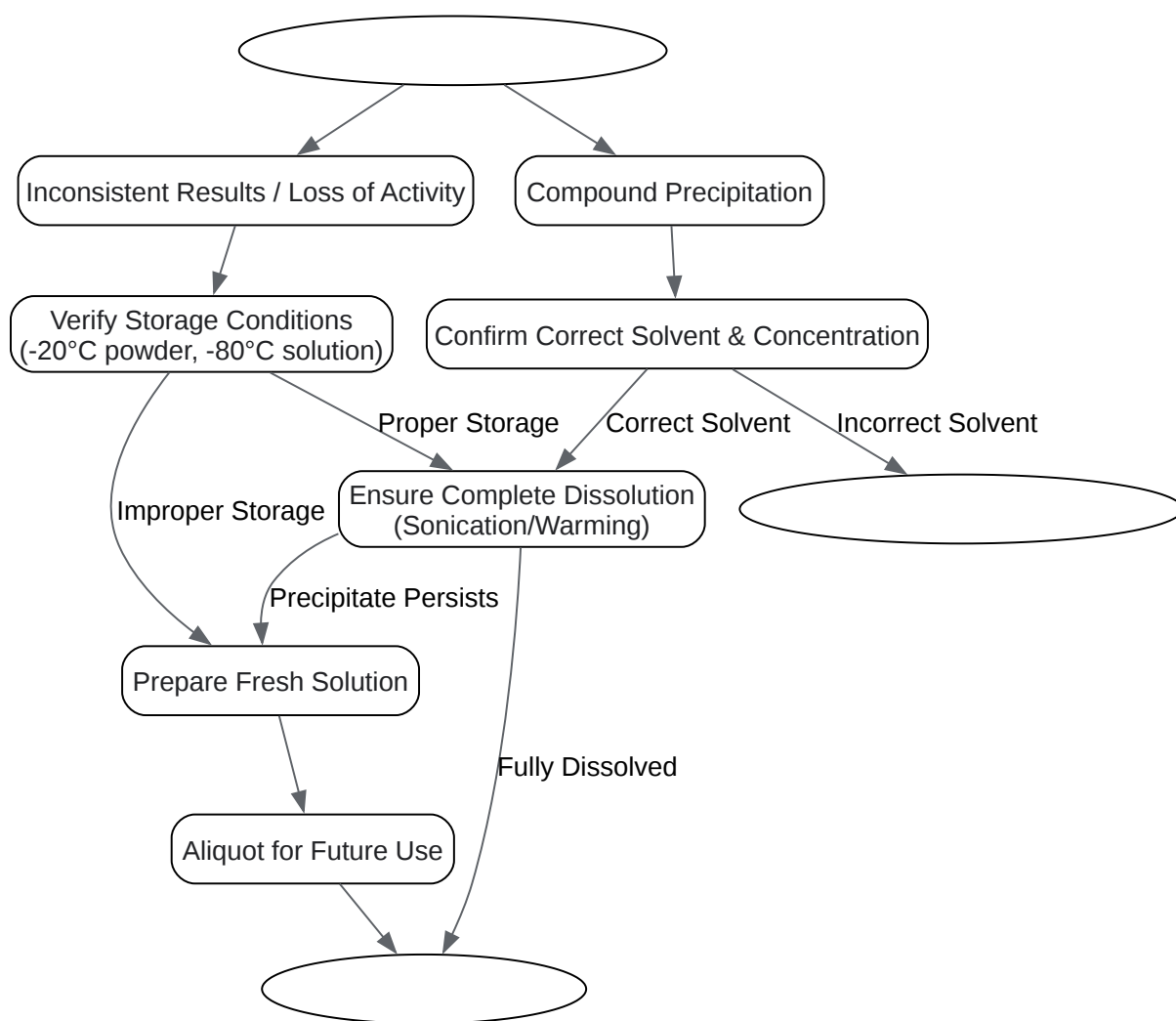
This guide addresses common issues that may arise during the handling and use of **LYN-1604 dihydrochloride**.

Issue: Compound Precipitation in Stock Solution

- Possible Cause 1: Incorrect Solvent: The solvent used may not be appropriate for the desired concentration.
 - Solution: Refer to the solubility data. DMSO and ethanol are recommended solvents.[\[1\]](#)[\[7\]](#)
- Possible Cause 2: Exceeded Solubility Limit: The concentration of the solution may be too high.
 - Solution: Try diluting the solution or gently warming and sonicating to aid dissolution.[\[1\]](#)[\[6\]](#)
- Possible Cause 3: Improper Storage: Frequent freeze-thaw cycles or storage at an inappropriate temperature can lead to precipitation.
 - Solution: Aliquot stock solutions into single-use vials and store at -80°C for long-term stability.[\[2\]](#)[\[6\]](#)

Issue: Inconsistent Experimental Results or Loss of Activity

- Possible Cause 1: Compound Degradation: The compound may have degraded due to improper storage or handling.
 - Solution: Ensure the compound has been stored according to the recommended conditions (powder at -20°C, solutions at -80°C).[\[1\]](#)[\[2\]](#) Use freshly prepared solutions for experiments whenever possible.[\[6\]](#)
- Possible Cause 2: Inaccurate Concentration: The concentration of the stock solution may be incorrect due to incomplete dissolution or precipitation.
 - Solution: Before use, ensure the compound is fully dissolved. If precipitation is observed, follow the steps in the "Compound Precipitation" section.



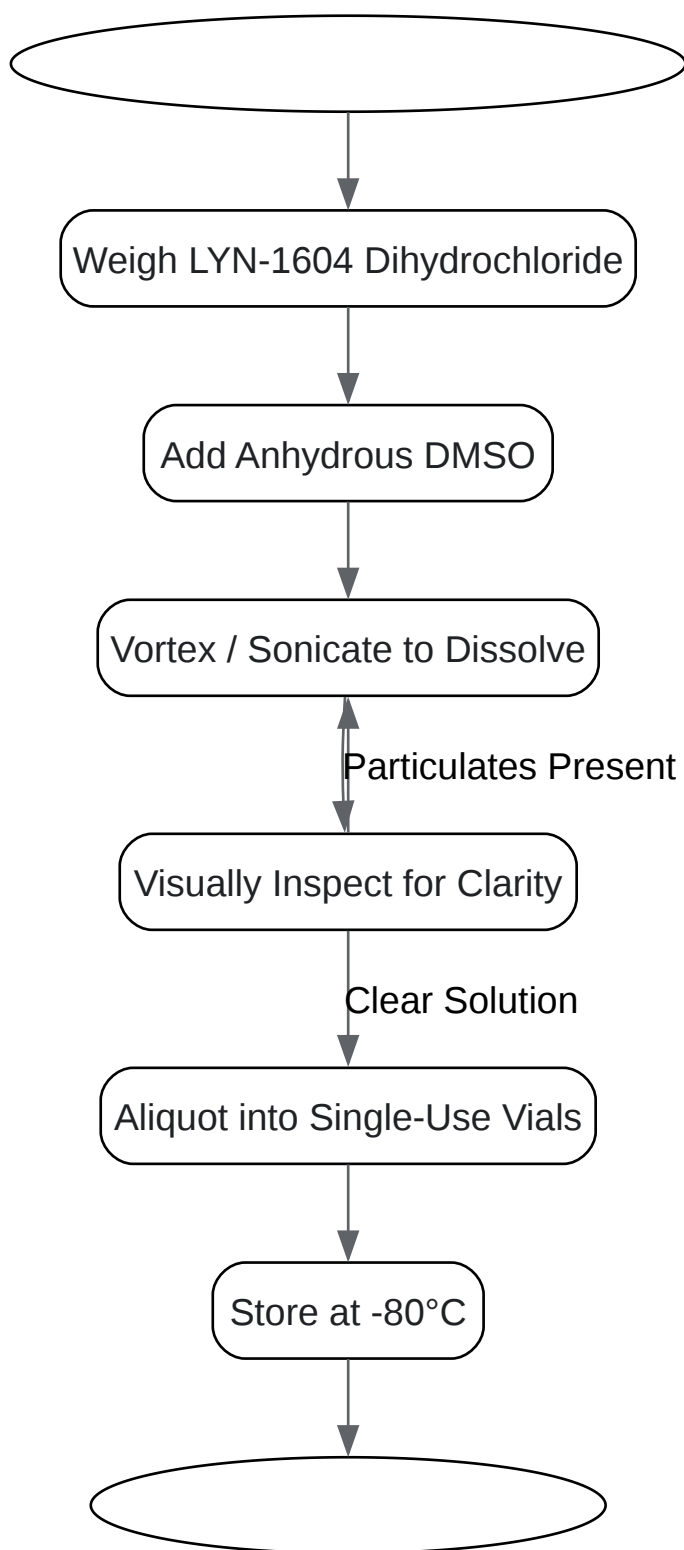
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Caption: Troubleshooting workflow for common **LYN-1604 dihydrochloride** issues.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Materials: **LYN-1604 dihydrochloride** (MW: 657.54 g/mol)[\[1\]](#)[\[7\]](#), anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: To prepare a 10 mM stock solution, weigh out 6.58 mg of **LYN-1604 dihydrochloride**.
- Procedure: a. Add the weighed **LYN-1604 dihydrochloride** to a sterile microcentrifuge tube. b. Add 1 mL of anhydrous DMSO to the tube. c. Vortex the solution until the compound is completely dissolved. If necessary, use a sonicator to aid dissolution. d. Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into single-use vials and store at -80°C.

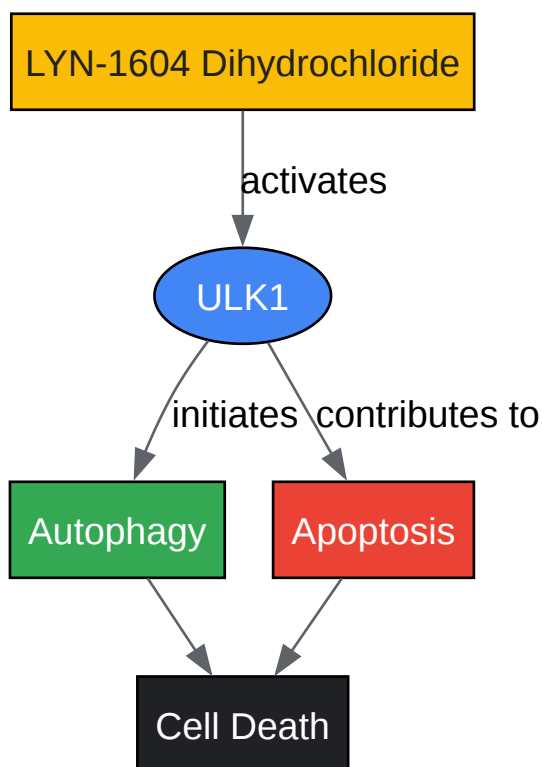


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Caption: Workflow for preparing a **LYN-1604 dihydrochloride** stock solution.

Signaling Pathway

LYN-1604 is an activator of UNC-51-like kinase 1 (ULK1), a key initiator of autophagy. Activation of ULK1 by LYN-1604 triggers a signaling cascade that leads to autophagy and apoptosis, which has been shown to inhibit tumor growth in triple-negative breast cancer models.[6]



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Caption: Simplified signaling pathway of **LYN-1604 dihydrochloride**.

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